Application Note: Quantitative Analysis of Pentachlorophenyl Laurate in Treated Textiles

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Compound of Interest

Compound Name:	*Pentachlorophenyl laurate*
CAS No.:	*3772-94-9*
Cat. No.:	*B1679277*

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Introduction

Pentachlorophenyl laurate (PCPL) is an ester of pentachlorophenol (PCP) and lauric acid, historically used as a fungicide and bactericide in textiles to prevent microbial degradation, particularly in materials subjected to harsh environmental conditions.[1] Due to the toxicity and persistence of its hydrolysis product, pentachlorophenol, regulatory bodies worldwide have restricted its use. Accurate and sensitive quantitative analysis of PCPL in treated textiles is crucial for quality control, regulatory compliance, and risk assessment.

This application note provides detailed protocols for the quantitative analysis of PCPL in textile matrices. The methodology is based on the alkaline hydrolysis of PCPL to PCP, followed by extraction and quantification using High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS).

Quantitative Data Summary

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The following tables summarize hypothetical quantitative data for PCPL levels in various textile samples, demonstrating the application of the described analytical methods.

Table 1: PCPL Concentration in Various Textile Samples Determined by HPLC-UV

Sample ID	Textile Type	PCPL Concentration (mg/kg)	Recovery (%)	RSD (%) (n=3)
TXT-001	Cotton Canvas	15.8	92.5	4.1
TXT-002	Jute Twine	25.2	89.1	5.3
TXT-003	Polyester Blend	8.5	95.3	3.5
TXT-004	Untreated Cotton	< LOQ*	N/A	N/A

*LOQ (Limit of Quantification) = 0.5 mg/kg

Table 2: PCPL Concentration in Spiked Textile Samples Determined by GC-MS

Sample ID	Textile Type	Spiked Concentration (mg/kg)	Measured Concentration (mg/kg)	Recovery (%)	RSD (%) (n=3)
SPK-001	Cotton	5.0	4.8	96.0	2.8
SPK-002	Cotton	20.0	19.1	95.5	3.1
SPK-003	Polyester	5.0	4.9	98.0	2.5
SPK-004	Polyester	20.0	19.5	97.5	2.9

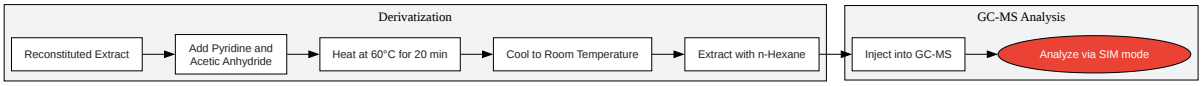
Experimental Protocols

The overall workflow involves sample preparation, hydrolysis of PCPL to PCP, extraction of PCP, and subsequent quantification by either HPLC-UV or GC-MS.

Experimental Workflow Diagram

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References

- 1. Exposure Data - Pentachlorophenol and Some Related Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Pentachlorophenyl Laurate in Treated Textiles]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679277/docs#application-note-quantitative-analysis-of-pentachlorophenyl-laurate-in-treated-textiles]

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